An In-depth Technical Guide to the Safety and Handling of 1-Methylimidazole

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *MeIm*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for 1-methylimidazole (CAS No. 616-47-7). It is intended for laboratory personnel and professionals in drug development who handle this chemical. The information is compiled from various safety data sheets and chemical information resources to ensure a thorough understanding of the risks and the implementation of appropriate safety measures.

Chemical and Physical Properties

1-Methylimidazole is a colorless to pale yellow liquid with a distinctive amine-like or fishy odor.[1][2] It is an aromatic heterocyclic organic compound that is stable but sensitive to moisture.[1][3] It is miscible with water and soluble in many organic solvents like ethanol and acetone.[1][4][5]

Table 1: Physical and Chemical Properties of 1-Methylimidazole

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Property	Value	Source(s)
Molecular Formula	$C_4H_6N_2$	[6][7]
Molecular Weight	82.10 - 82.12 g/mol	[5][6][8]
Physical State	Liquid	[2][5]
Appearance	Colorless to yellow liquid	[1][4][9]
Melting Point	-60 °C to -2 °C	[1][2][3]
Boiling Point	197 - 199 °C	[3][5]
Density	1.03 g/cm³ at 25 °C	[1][3][10]
Vapor Pressure	0.351 - 0.4 mbar at 20 °C	[2][11][12]
Flash Point	92 °C / 197.6 °F	[2][3][13]
Autoignition Temp.	488 - 525 °C	[2][14]
pH	11.3	[2]
Water Solubility	Miscible / Readily Soluble	[1][5][15]

Hazard Identification and Classification

1-Methylimidazole is classified as a hazardous substance.[16] It is harmful if swallowed and toxic in contact with skin.[14][17][18] The primary hazard is its corrosive nature, causing severe skin burns and serious eye damage.[6][14][17][18] Inhalation of vapors or mists may cause corrosive damage to the respiratory tract.[18][19]

Table 2: GHS Hazard Classification for 1-Methylimidazole

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Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[14][18][20]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[14][17][18]
Skin Corrosion	Category 1B	H314: Causes severe skin burns and eye damage	[6][17][18]
Serious Eye Damage	Category 1	H318: Causes serious eye damage	[14][18]
Flammable Liquid	Category 4	H227: Combustible liquid	[12][21]

Toxicology and Health Effects

Exposure can lead to severe health effects. The material can cause chemical burns orally and upon skin contact.[16] Vapors are extremely irritating to the eyes and respiratory system.[16]

Table 3: Acute Toxicity Data for 1-Methylimidazole

Exposure Route	Species	Test Guideline	Value (LD50)	Source(s)
Oral	Rat	OECD 401	1144 mg/kg	[6][18][21]
Dermal	Rabbit	OECD 402	>400 - <640 mg/kg	[18][20][21]

Experimental Protocols Cited

The toxicological data presented are based on standardized testing guidelines developed by the Organisation for Economic Co-operation and Development (OECD).

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- OECD Test Guideline 401 (Acute Oral Toxicity): This method determines the acute oral toxicity of a substance. A single, high dose of the substance is administered to a group of experimental animals (typically rats) via gavage. Observations of effects and mortality are recorded for up to 14 days to determine the dose that is lethal to 50% of the test population (LD50).[21]

- OECD Test Guideline 402 (Acute Dermal Toxicity): This guideline assesses the toxicity following a single dermal application. The substance is applied to a shaved area of the skin of the test animal (typically rabbits) for 24 hours. The animals are observed for signs of toxicity and mortality to calculate the dermal LD50.[18][21]

- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the substance is applied to the skin of a test animal (rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. Corrosivity is noted by irreversible tissue damage.[21]

- OECD Test Guideline 405 (Acute Eye Irritation/Corrosion): This method assesses the potential for a substance to cause eye damage. The substance is applied to one eye of a test animal (rabbit), with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific time points.[21]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede handling. The following PPE is recommended:

- Eye/Face Protection: Wear chemical safety goggles and a full-face shield.[16][18] Eyewash stations must be readily accessible.[11]

- Skin Protection: Wear chemical-resistant gloves (e.g., PVC, butyl rubber).[16][18] A PVC apron and protective workwear are also necessary. Trousers should be worn outside of boots to prevent spills from entering footwear.[16]

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- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[11][18] If ventilation is inadequate, a respirator with a suitable filter for organic vapors (Type A) is required.[18]

Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[16]
- Do not eat, drink, or smoke in work areas.[14][18]
- Wash hands thoroughly after handling.[14][18]
- Keep away from sources of ignition as the material is combustible.[6][7]
- Handle and open containers with care.[6]

Storage Conditions

- Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[16][17][18]
- The product is moisture-sensitive and hygroscopic.[1][3]
- Store locked up.[6][7][18]
- Incompatible Materials: Avoid oxidizing agents, acids, acid chlorides, and acid anhydrides.[16] Also avoid contact with copper and aluminum and their alloys.[16]

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[17] If respiratory symptoms occur or if breathing is irregular or stopped, seek immediate medical attention.[14][17]
- Skin Contact: Immediately take off all contaminated clothing.[14][17] Rinse the skin with large amounts of water for 10-30 minutes, using a safety shower if available.[16][18]

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Immediate medical treatment is required as corrosive injuries are hard to cure if not treated promptly.[6][7]

- Eye Contact: Immediately hold eyelids apart and flush continuously with running water for at least 10-15 minutes.[6][16] Remove contact lenses if present and easy to do.[17] Seek immediate medical attention from an ophthalmologist.[6]

- Ingestion: Rinse the mouth with water (only if the person is conscious).[6][14] Do NOT induce vomiting.[14][17] There is a danger of perforation of the esophagus and stomach.[6] Call a poison center or doctor at once; urgent hospital treatment is likely needed.[6][16]

Fire-Fighting Measures

- Flammability: Combustible liquid.[11][16] Vapors are heavier than air and may form explosive mixtures with air.[6][7]

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO_2).[6][17] Water spray can be used to cool containers.[11]

- Unsuitable Extinguishing Media: Do not use a heavy water stream or water jet.[6][17]

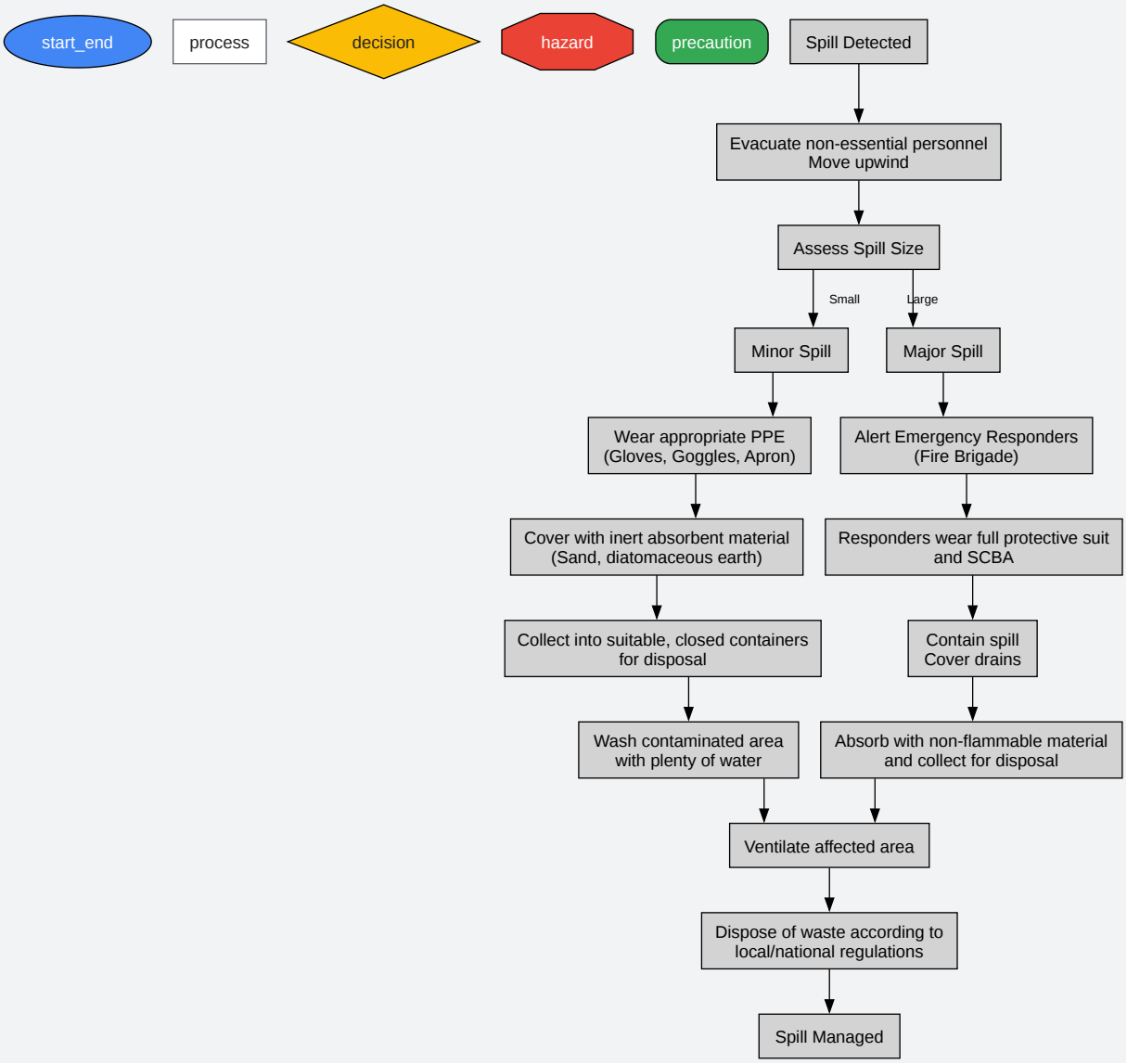
- Hazardous Combustion Products: Combustion may produce toxic fumes, including carbon monoxide (CO), carbon dioxide (CO_2), and nitrogen oxides (NOx).[6][14][16]

- Firefighter Protection: Wear full body protective clothing and a self-contained breathing apparatus (SCBA).[6][16][18]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

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Caption: Workflow for managing a 1-methylimidazole spill.

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Disposal Considerations

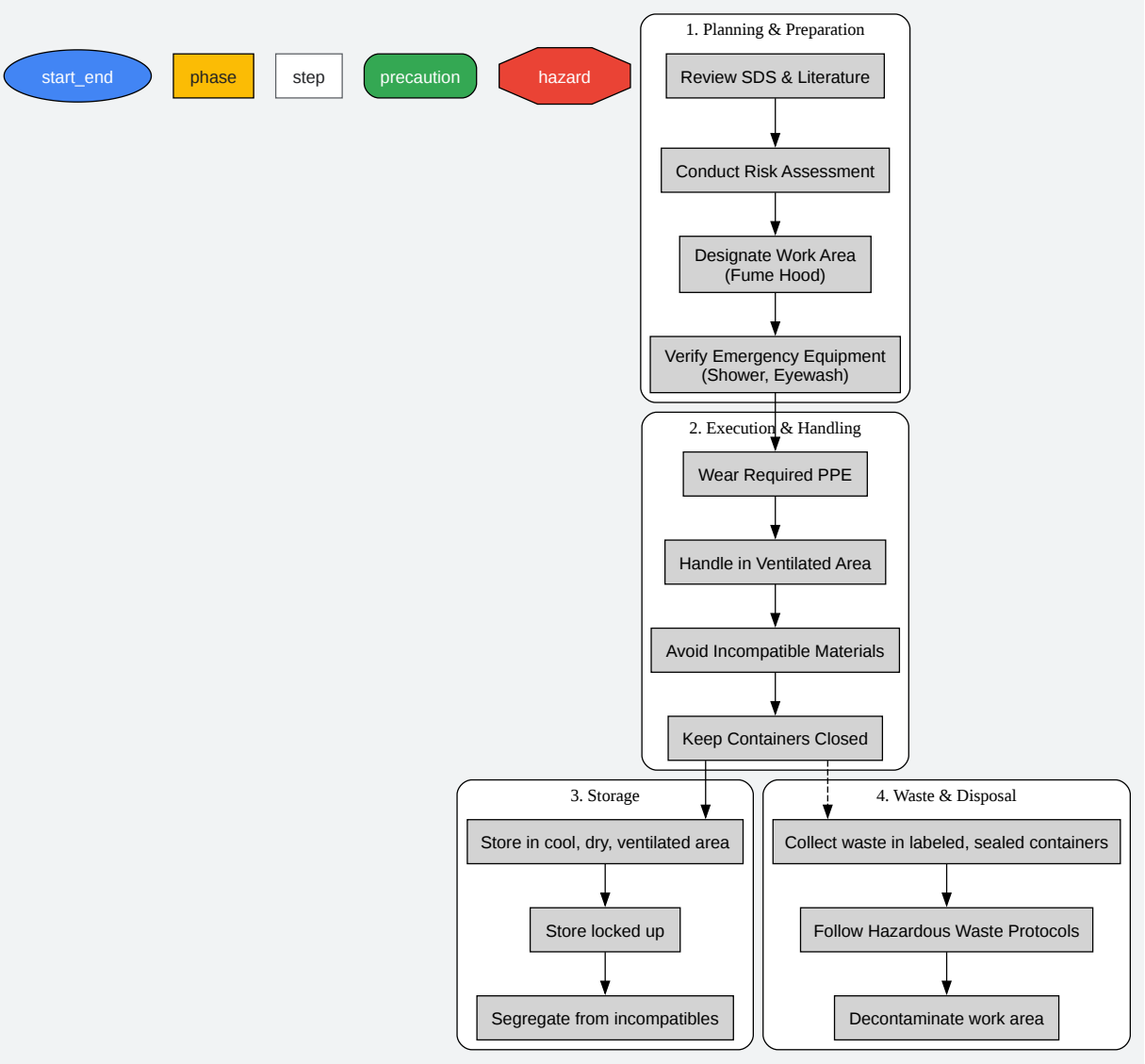
Waste from 1-methylimidazole must be treated as hazardous waste.

- Dispose of the substance and its container in accordance with local, regional, and national regulations.[14][16]
- Do not allow the product to enter drains or waterways.[7][14][16]
- Contaminated packaging should be collected and submitted to an authorized waste removal company.[18]

Logical Framework for Safe Handling

The following diagram outlines the logical steps and considerations for safely working with 1-methylimidazole from planning to disposal.

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Caption: Logical workflow for the safe handling of 1-methylimidazole.

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